

4-Toluenesulfonylacetic acid CAS number and physical properties

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Compound of Interest

Compound Name: 4-Toluenesulfonylacetic acid

Cat. No.: B1266019

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Technical Guide: 4-Toluenesulfonylacetic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Toluenesulfonylacetic acid**, a versatile organic compound. This document details its chemical identity, physical properties, a detailed experimental protocol for its synthesis, and a logical workflow diagram.

Chemical Identity and Properties

4-Toluenesulfonylacetic acid, also known as (p-tolylsulfonyl)acetic acid, is a sulfone derivative of acetic acid. Its structure features a p-toluenesulfonyl group attached to the alpha-carbon of a carboxylic acid. This compound serves as a valuable building block in organic synthesis.

CAS Number: 3937-96-0^[1]^[2]

Physical Properties

The key physical and chemical properties of **4-Toluenesulfonylacetic acid** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₉ H ₁₀ O ₄ S[1]
Molecular Weight	214.24 g/mol [1][2]
Appearance	White to light yellow powder or crystals[1]
Melting Point	117-119 °C[1]
Solubility	Insoluble in water[1]
Synonyms	2-tosylacetic acid, p-Toluenesulfonylacetic acid, (4-methylphenyl)sulfonylacetic acid[1]

Synthesis of 4-Toluenesulfonylacetic Acid: Experimental Protocol

The following is a detailed experimental protocol for the synthesis of **4-Toluenesulfonylacetic acid**. The synthesis is a two-step process involving the preparation of sodium p-toluenesulfinate followed by its reaction with ethyl chloroacetate and subsequent hydrolysis.

Step 1: Preparation of Sodium p-Toluenesulfinate

Materials:

- p-Toluenesulfonyl chloride
- Zinc dust
- Water
- Sodium carbonate

Procedure:

- In a large beaker, suspend p-toluenesulfonyl chloride in water.
- Gradually add zinc dust to the suspension while stirring. The reaction is exothermic and the temperature should be monitored.

- After the addition of zinc is complete, continue stirring until the reaction is complete (as indicated by the disappearance of the sulfonyl chloride).
- Filter the reaction mixture to remove any unreacted zinc and other solid byproducts.
- To the filtrate, add a solution of sodium carbonate to precipitate the zinc salts.
- Filter the mixture to remove the zinc carbonate precipitate.
- The resulting filtrate contains sodium p-toluenesulfinate. This solution can be used directly in the next step or the salt can be isolated by evaporation of the water.

Step 2: Synthesis of 4-Toluenesulfonylacetic Acid

Materials:

- Sodium p-toluenesulfinate solution (from Step 1)
- Ethyl chloroacetate
- Ethanol
- Sodium hydroxide
- Hydrochloric acid

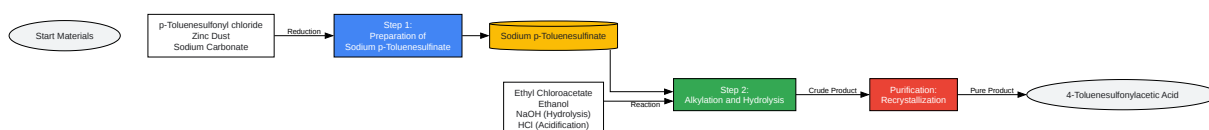
Procedure:

- To the aqueous solution of sodium p-toluenesulfinate, add an equal volume of ethanol.
- Add ethyl chloroacetate to the solution and heat the mixture to reflux. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Add a solution of sodium hydroxide and heat the mixture to hydrolyze the ester.
- After hydrolysis is complete, cool the reaction mixture in an ice bath.

- Acidify the solution with hydrochloric acid until a precipitate forms.
- Collect the crude **4-Toluenesulfonylacetic acid** by vacuum filtration.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol/water mixture) to obtain the pure product.
- Dry the purified crystals under vacuum.

Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **4-Toluenesulfonylacetic acid**.



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References

1. nbino.com [nbino.com]
2. US4242275A - Process for the preparation of isomer-free toluene-4-sulfonic acid - Google Patents [patents.google.com]

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